

A Technical Guide to the Physical and Chemical Properties of Hexatriacontane-d74

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Compound of Interest

Compound Name: Hexatriacontane-d74

Cat. No.: B099008

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Introduction

Hexatriacontane-d74 is the deuterated analogue of hexatriacontane, a long-chain saturated hydrocarbon. Its primary application in scientific research is as an internal standard for analytical techniques, particularly in mass spectrometry and nuclear magnetic resonance spectroscopy. The substitution of hydrogen atoms with deuterium provides a distinct mass difference, allowing for precise quantification and identification of non-deuterated hexatriacontane and other related long-chain alkanes in complex matrices. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Hexatriacontane-d74**, along with general experimental methodologies for their determination and a typical analytical workflow where it is employed.

Physical and Chemical Properties

The physical and chemical properties of **Hexatriacontane-d74** are summarized in the tables below. These values are compiled from various chemical suppliers and databases.

General Properties

| Property | Value | Source |
|-------------------|--|--------|
| Chemical Name | Hexatriacontane-d74 | N/A |
| Synonyms | n-Hexatriacontane-d74, Perdeutero-n-hexatriacontane | [1] |
| CAS Number | 16416-34-5 | [1][2] |
| Molecular Formula | C ₃₆ D ₇₄ (or CD ₃ (CD ₂) ₃₄ CD ₃) | [1][3] |
| Appearance | White solid | [1][2] |
| Isotopic Purity | Typically ≥98 atom % D | [2] |
| Chemical Purity | Typically ≥98% | [2][3] |

Physicochemical Data

| Property | Value | Source |
|------------------|--|-----------|
| Molecular Weight | 581.43 g/mol | [2][3][4] |
| Melting Point | 73-75 °C (lit.) | [2][5] |
| Boiling Point | 265 °C at 1 mmHg (lit.) | [2][6] |
| Solubility | Insoluble in water; Soluble in organic solvents. | [1] |

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Hexatriacontane-d74** are not readily available in the public domain. However, standard methodologies for long-chain alkanes can be applied.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a crystalline solid like **Hexatriacontane-d74**, this is typically a sharp range.

Methodology: Capillary Melting Point Apparatus (e.g., DigiMelt)

- **Sample Preparation:** A small amount of finely powdered **Hexatriacontane-d74** is packed into a capillary tube, sealed at one end, to a height of a few millimeters.[\[5\]](#)[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus alongside a calibrated thermometer.[\[4\]](#)[\[5\]](#)
- **Heating:** The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.[\[4\]](#)[\[5\]](#)
- **Observation:** The temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a liquid (completion of melting) are recorded. This range represents the melting point.[\[4\]](#)[\[7\]](#)

Boiling Point Determination at Reduced Pressure

Due to its high molecular weight, the boiling point of **Hexatriacontane-d74** is determined at reduced pressure to prevent thermal decomposition.

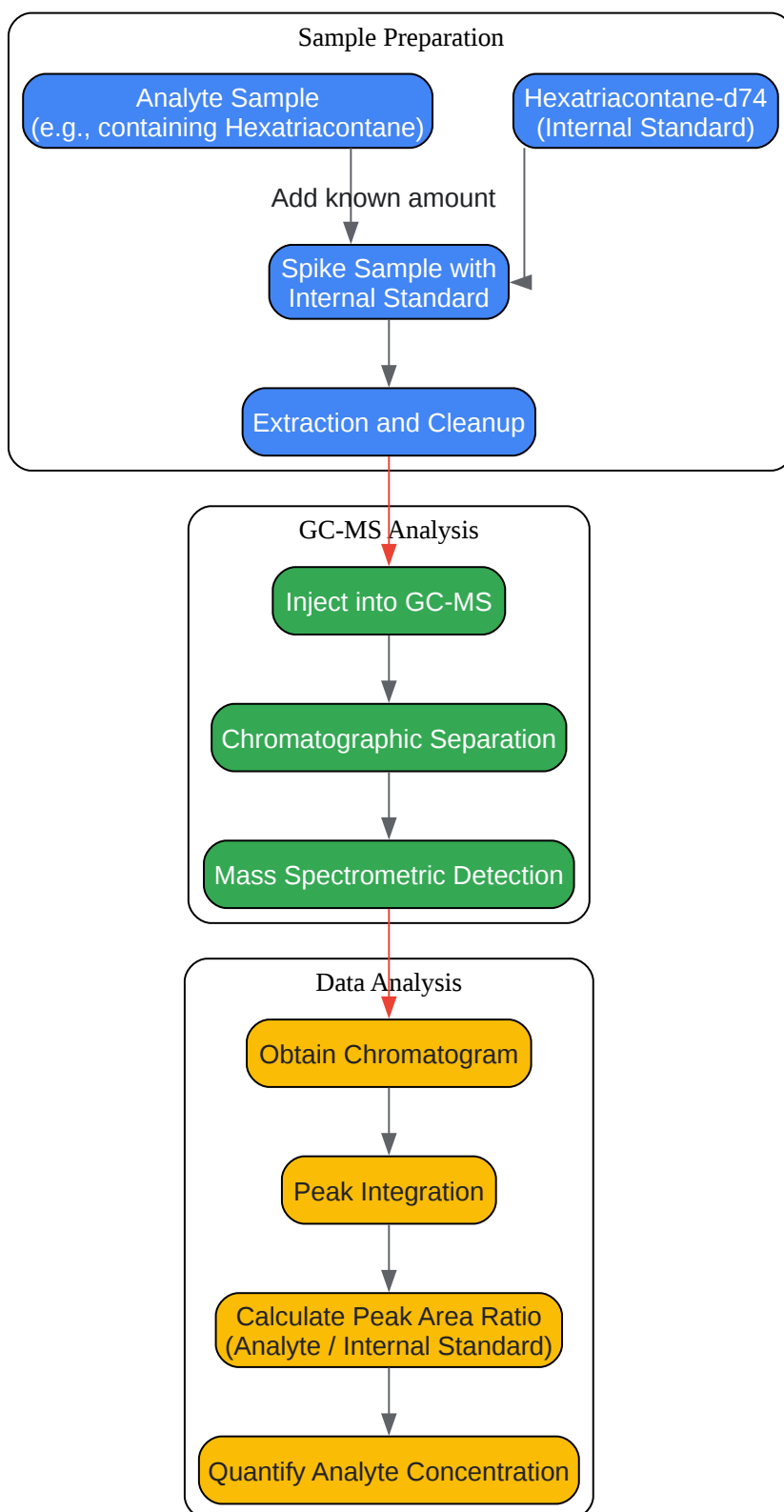
Methodology: Vacuum Distillation

- **Apparatus Setup:** A small quantity of **Hexatriacontane-d74** is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum pump. A manometer is included in the system to measure the pressure. A thermometer is positioned to measure the temperature of the vapor.[\[1\]](#)
- **Evacuation:** The system is evacuated to the desired pressure (e.g., 1 mmHg).[\[1\]](#)
- **Heating:** The distillation flask is gently heated.[\[1\]](#)
- **Equilibrium:** The temperature is recorded when the liquid and vapor phases are in equilibrium, indicated by a steady stream of condensate and a constant temperature reading. This temperature is the boiling point at the recorded pressure.[\[1\]](#)

Analytical Workflow

Hexatriacontane-d74 is most commonly utilized as an internal standard in quantitative analysis, for instance, in Gas Chromatography-Mass Spectrometry (GC-MS). An internal standard is a compound added to a sample in a known concentration to facilitate the

quantification of an analyte. The deuterated nature of **Hexatriacontane-d74** makes it an ideal internal standard for the analysis of its non-deuterated counterpart or other long-chain alkanes, as it has very similar chemical and physical properties but is distinguishable by its mass-to-charge ratio in the mass spectrometer.^{[8][9]}



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Caption: Workflow for the quantification of an analyte using **Hexatriacontane-d74** as an internal standard in GC-MS.

Signaling Pathways

There are no known biological signaling pathways involving **Hexatriacontane-d74**. As a synthetic, deuterated long-chain alkane, its utility is confined to analytical and chemical research applications rather than biological activity.

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